

Methyl Paraben-13C6 shelf life expiration date

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

Cat. No.: S883048

Get Quote

Shelf Life & Storage Specifications

The core stability information for **Methyl Paraben-13C6** is summarized in the table below.

Item	Specification	Source / Context
Shelf Life (Unopened)	Limited; expiry date provided on product label [1]	Manufacturer (Sigma-Aldrich) [1]
Recommended Storage	2-8°C (neat standard) [1]; -20°C for prepared solutions (1-month stability) [2]	Manufacturer & Research Supplier [1] [2]
Form	Neat (solid material) [1]	Manufacturer (Sigma-Aldrich) [1]
Appearance	White to off-white solid [2]	Research Supplier (MedChemExpress) [2]

Experimental Applications & Protocols

This compound is primarily used as an internal standard in analytical methods. Here are detailed protocols based on its cited applications.

Application 1: Internal Standard for Preservative Analysis in Human Urine

This protocol is based on a research study that used **13C6-methylparaben** as an internal standard for quantifying preservatives and their metabolites in human urine [3].

- **Step 1: Sample Preparation & Spiking**
 - Thaw frozen urine samples at room temperature.
 - Vortex each sample thoroughly.
 - Aliquot a precise volume of urine (e.g., 1 mL) into a extraction vial.
 - Add a known, precise amount of the **Methyl Paraben-13C6** internal standard solution to the urine aliquot. This corrects for losses during subsequent preparation and analysis [3].
- **Step 2: Enzymatic Hydrolysis**
 - Add a buffer solution (e.g., ammonium acetate or sodium acetate) to the urine to achieve optimal pH.
 - Introduce an enzyme (e.g., β -glucuronidase from *Helix pomatia*) to the sample.
 - Incubate the mixture at 37°C for several hours (e.g., overnight) to cleave glucuronide and sulfate conjugates of metabolites, freeing the target analytes [4].
- **Step 3: Solid-Phase Extraction (SPE)**
 - Condition a suitable SPE sorbent (e.g., Bond Elut Plexa, OASIS HLB) with methanol and water [4].
 - Load the hydrolyzed urine sample onto the conditioned SPE column.
 - Wash the column with a water or a mild buffer solution to remove interfering compounds.
 - Elute the target analytes and the internal standard from the column using an organic solvent like methanol or ethyl acetate.
- **Step 4: Derivatization (for GC-MS analysis)**
 - Evaporate the eluent to dryness under a gentle stream of nitrogen gas.
 - Reconstitute the dry residue in a derivatization reagent, such as **N-trimethylsilyl-N-methyl trifluoroacetamide (MSTFA)**.
 - Incubate the mixture to ensure complete derivatization, which enhances the volatility and detection of the analytes for GC-MS [4].
- **Step 5: Instrumental Analysis**
 - Analyze the final sample extract using **GC-MS/MS** or **LC-HRMS** (High-Resolution Mass Spectrometry) [3] [4].
 - The **13C6-labeled standard** co-elutes with the native analytes but is distinguished by its higher mass. The ratio of the analyte's signal to the internal standard's signal is used for precise quantification [3].

Application 2: Stock Solution Preparation & Storage

This protocol details how to prepare and store a stock solution from the solid compound, based on supplier information [2].

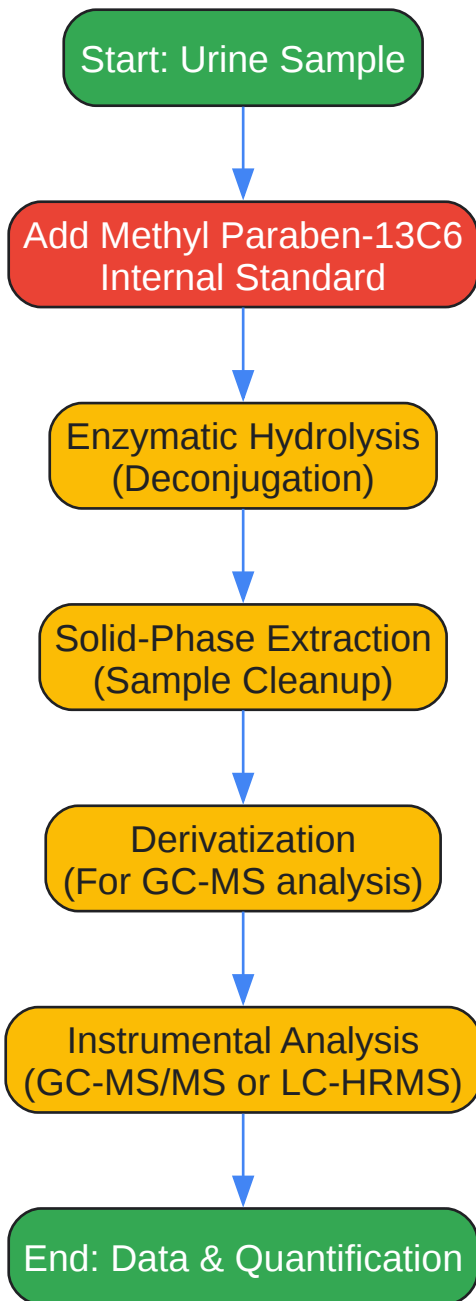
- **Step 1: Weighing**
 - Weigh out the desired amount of the neat, solid **Methyl Paraben-13C6**.
- **Step 2: Dissolution**
 - Dissolve the compound in an appropriate solvent. **DMSO** is commonly used, with a typical stock concentration of **100 mg/mL**. Note that the solution may require **ultrasonication and warming** to fully dissolve [2].
- **Step 3: Storage**
 - Aliquot the stock solution to avoid repeated freeze-thaw cycles.
 - Store aliquots at:
 - **-80°C for 6-month stability.**
 - **-20°C for 1-month stability** [2].

Troubleshooting FAQs

- **Q: What should I do if my product label does not have a clear expiry date?**
 - **A:** Contact the manufacturer's **Technical Service** department for guidance. They can provide support based on the specific batch number [1].
- **Q: The recovery of my internal standard is low. What could be the cause?**
 - **A:** Ensure the **storage conditions for your stock solution are strictly followed**. Degradation of the standard in solution over time, especially if stored at **-20°C** for longer than one month, can lead to low recovery. Prepare fresh stock solutions from the neat material if degradation is suspected [2].
- **Q: Can I use this compound with my LC-MS method?**
 - **A:** Yes. The supplier indicates it is suitable for use as an internal standard in **LC-MS** quantitative analysis. Refer to the product's **Certificate of Analysis (CoA)** for specific instrument suitability [1] [2].

Experimental Workflow for Urine Analysis

The following diagram illustrates the core workflow for using **Methyl Paraben-13C6** as an internal standard in bio-monitoring studies:



[Click to download full resolution via product page](#)

Key Takeaways for Researchers

- **Check the Label First:** Always note the expiry date on the product vial upon receipt and prioritize its use within this period [1].
- **Respect Storage Conditions:** Maintain the neat standard at 2-8°C. For prepared solutions, adhere to the -80°C (6 months) or -20°C (1 month) guidelines to ensure stability and data integrity [1] [2].

- **Leverage the CoA:** The product's **Certificate of Analysis** is a critical document that provides technique-specific suitability and quality control data [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Methyl 4-hydroxybenzoate-(ring-13C6) PESTANAL , analytical standard 1581694-95-2 [sigmaaldrich.com]
2. Methyl Paraben-13C6 (Methyl 4-hydroxybenzoate-13C6) [medchemexpress.com]
3. Nontarget screening and identification of emerging ... [sciencedirect.com]
4. Quantification and stability assessment of urinary phenolic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Methyl Paraben-13C6 shelf life expiration date]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b883048#methyl-paraben-13c6-shelf-life-expiration-date>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com